

# N,N'-Dimethyloxamide as precursor for heterocyclic organic compounds

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## Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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## Understanding N,N'-Dimethyloxamide

**N,N'-Dimethyloxamide** is an organic compound with the molecular formula  $C_4H_8N_2O_2$ . Its basic properties, crucial for experimental planning, are summarized in the table below.

Property	Value
CAS Number	615-35-0 [1]
Molecular Formula	$C_4H_8N_2O_2$ [1]
Molecular Weight	116.12 g/mol [1]
Melting Point	214–217 °C (lit.) [1]
Density (Predicted)	$1.091 \pm 0.06$ g/cm <sup>3</sup> [1]
pKa (Predicted)	$11.76 \pm 0.46$ [1]
Solubility	Soluble in chloroform, dichloromethane, methanol [1]

Further calculated thermodynamic properties are provided in the table below for advanced process design.

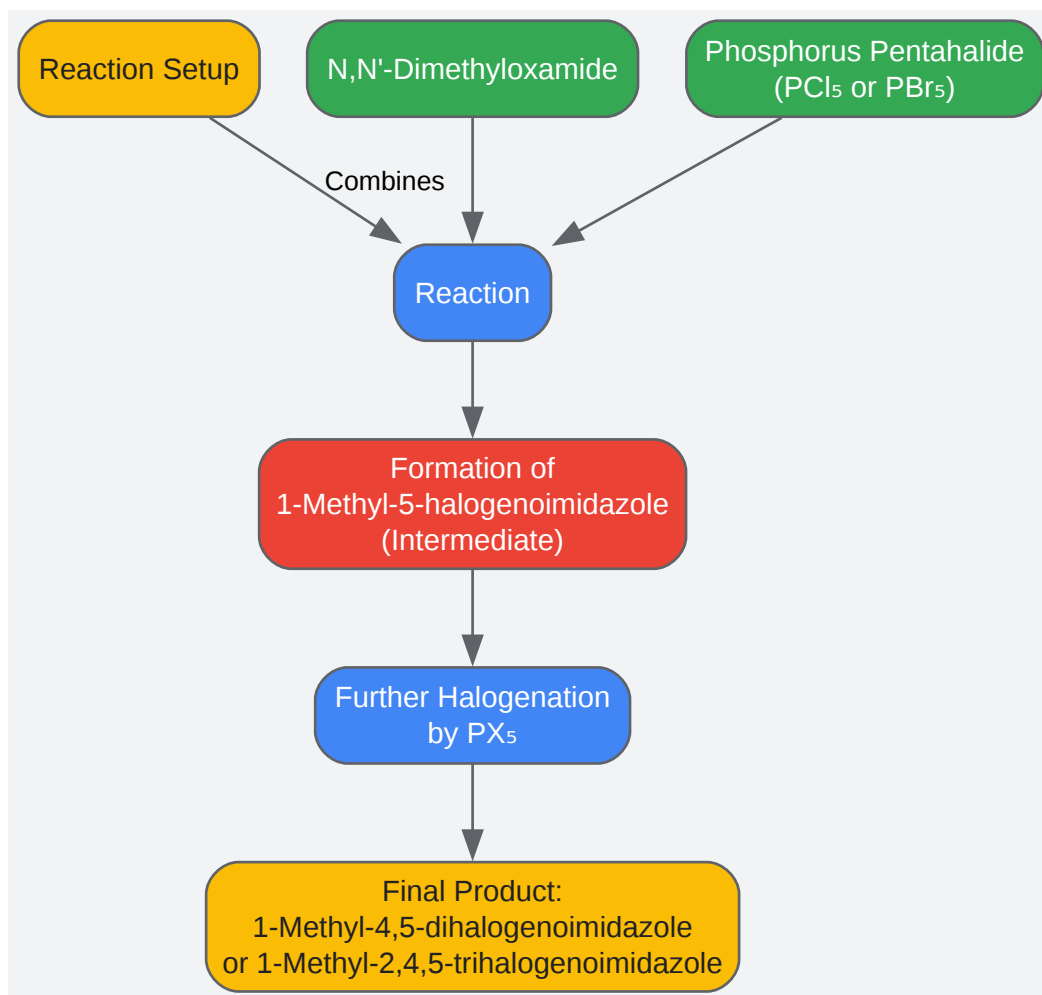
Property	Value	Unit	Source
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ$ gas)	-244.11	kJ/mol	Joback Calculated [2]
Boiling Point (T <sub>boil</sub> )	499.00	K	Joback Calculated [2]
Heat Capacity at Constant Pressure (C <sub>p, gas</sub> ) at 499 K	192.93	J/mol×K	Joback Calculated [2]

## Synthetic Application in Heterocyclic Chemistry

The primary chemical application found in the search results is its use as a precursor for synthesizing halogenated imidazoles, which are important scaffolds in medicinal and industrial chemistry [3].

**Application: Synthesis of 1-Methyl-4,5-dihalogenoimidazoles N,N'-Dimethyloxamide** serves as a starting material in the preparation of **1-methyl-4,5-dihalogeno-** and **1-methyl-2,4,5-trihalogenoimidazoles** via a reaction with phosphorus pentachloride (PCl<sub>5</sub>) or phosphorus pentabromide (PBr<sub>5</sub>) [3]. The reaction proceeds through a secondary halogenation of initially formed 1-methyl-5-halogenoimidazoles by the phosphorus pentahalides [3].

The following diagram illustrates the logical workflow of this reaction and the subsequent halogenation process.



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## Experimental Considerations & Safety

For the specific reaction mentioned:

- **Key Reagent:** Phosphorus pentahalides (PCl<sub>5</sub> or PBr<sub>5</sub>) are highly reactive and require careful handling [3].
- **Reaction Scope:** The method also applies to halogenating other imidazole derivatives, such as 1,2-dialkyl-5-chloroimidazole and 2-alkylimidazoles, at the free position in the nucleus [3].

### General Safety and Handling:

- **Hazard Statements:** **N,N'-Dimethyloxamide** carries hazard codes H315 (causes skin irritation), H319 (causes serious eye irritation), and H335 (may cause respiratory irritation) [1].

- **Precautionary Measures:** Use appropriate personal protective equipment (PPE) including gloves and safety glasses. Handle in a well-ventilated area, preferably inside a fume hood [1].
- **Storage:** The compound should be stored sealed in a dry container at room temperature [1].

## Commercial Sourcing

**N,N'-Dimethyloxamide** is available from various chemical suppliers. Pricing is highly dependent on quantity and purity.

Supplier	Product Number	Quantity	Price (USD)	Purity
TRC	B412828	250 mg	\$45.00	Not Specified
AK Scientific	R814	5 g	\$91.00	Not Specified
Matrix Scientific	172056	25 g	\$118.00	Not Specified
American Custom Chemicals	CHM0004036	25 g	\$1,170.31	95.00%
American Custom Chemicals	CHM0004036	100 g	\$2,643.80	95.00%

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. , N,N'-Dimethyloxamide | 615-35-0 Dimethyloxamide [chemicalbook.com]
2. Chemical and physical properties of N,N'-Dimethyloxamide . [chemeo.com]
3. Researches on imidazoles | Chemistry of Heterocyclic Compounds [link.springer.com]

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